

Application Notes and Protocols for the Dissolution of Fluvoxamine Maleate

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Compound of Interest

Compound Name: Fluopipamine

Cat. No.: B5048541

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Introduction

Fluvoxamine maleate is a selective serotonin reuptake inhibitor (SSRI) widely used in research to study the serotonergic system and its role in various physiological and pathological processes.[1][2] Proper dissolution and preparation of Fluvoxamine maleate solutions are critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the dissolution of Fluvoxamine maleate for both in vitro and in vivo studies, along with solubility data and stability considerations.

Data Presentation: Solubility of Fluvoxamine Maleate

The solubility of Fluvoxamine maleate in various solvents is summarized in the table below. It is important to note that solubility can be affected by factors such as temperature, pH, and the purity of the compound. The provided data is based on publicly available information and may vary slightly between different batches of the compound.[1]

Solvent	Solubility	Concentration (mM)	Notes	Source
DMSO	≥ 100 mg/mL	230.20 mM	Use freshly opened DMSO as it can be hygroscopic.[3]	MedChemExpress[3]
Ethanol	~25 mg/mL	57.55 mM	-	Cayman Chemical[4]
Dimethylformamide (DMF)	~30 mg/mL	69.06 mM	-	Cayman Chemical[4]
Methanol	Freely soluble	-	-	TOKU-E[2]
Water	Sparingly soluble	-	Solubility can be increased with sonication.[2][3]	TOKU-E[2]
PBS (pH 7.2)	~5 mg/mL	11.51 mM	Aqueous solutions are not recommended for storage for more than one day.[4]	Cayman Chemical[4]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution for In Vitro Experiments

This protocol describes the preparation of a 100 mM stock solution of Fluvoxamine maleate in DMSO. This high-concentration stock can be used for subsequent dilutions to prepare working solutions for cell-based assays and other in vitro experiments.

Materials:

- Fluvoxamine maleate powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of Fluvoxamine maleate powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 43.44 mg of Fluvoxamine maleate (Molecular Weight: 434.41 g/mol).
- **Solvent Addition:** Add the appropriate volume of DMSO to the vial containing the Fluvoxamine maleate powder. For a 100 mM solution, add 1 mL of DMSO for every 43.44 mg of compound.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (37°C) and sonication can be used to aid dissolution if necessary.^[5]
- **Sterilization (Optional):** If required for your specific application (e.g., cell culture), the stock solution can be sterilized by passing it through a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C, the solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.^[3]

Protocol 2: Preparation of an Aqueous Solution for In Vivo Experiments

This protocol describes the preparation of a Fluvoxamine maleate solution in a vehicle suitable for oral administration in animal studies. Given its limited water solubility, a suspension is often prepared.

Materials:

- Fluvoxamine maleate powder
- Carboxymethylcellulose sodium (CMC-Na) solution (e.g., 0.5% in sterile water)
- Sterile water
- Homogenizer or sonicator
- Magnetic stirrer and stir bar
- pH meter

Procedure:

- **Vehicle Preparation:** Prepare a 0.5% (w/v) solution of CMC-Na in sterile water. Stir until the CMC-Na is fully dissolved.
- **Weighing the Compound:** Weigh the required amount of Fluvoxamine maleate powder. For example, to prepare a 5 mg/mL suspension, weigh 5 mg of the compound for every 1 mL of the final volume.
- **Suspension Preparation:** Add the weighed Fluvoxamine maleate to the prepared CMC-Na solution.
- **Homogenization:** Mix the solution thoroughly using a vortex mixer. For a more uniform and stable suspension, use a homogenizer or sonicator until a homogenous suspension is achieved.^[1]
- **Final Volume Adjustment:** Adjust the final volume with the CMC-Na solution if necessary.
- **Administration:** The freshly prepared suspension should be used immediately for oral administration.

Note on Stability: Fluvoxamine maleate is relatively unstable in acidic and basic conditions.[6] [7] Therefore, it is crucial to use neutral pH buffers or vehicles for solution preparation and to use the solutions shortly after preparation. Aqueous solutions should not be stored for more than a day.[4]

Mandatory Visualizations

Caption: Experimental workflow for preparing and using Fluvoxamine maleate solutions.

Caption: Simplified signaling pathway showing the mechanism of action of Fluvoxamine maleate.

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